

How to prepare A-317567 stock solutions for cell culture

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Compound of Interest

Compound Name: A-317567

Cat. No.: B1666384

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Technical Support Center: A-317567

This technical support center provides troubleshooting guides and frequently asked questions for the preparation of **A-317567** stock solutions for cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **A-317567** stock solutions for in vitro use?

For in vitro cell culture experiments, the recommended solvent for **A-317567** is Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q2: What is the solubility of **A-317567** in DMSO?

A-317567 has a high solubility in DMSO, reaching up to 125 mg/mL (314.42 mM).^{[1][2]} It is important to note that DMSO is hygroscopic, and using newly opened DMSO is recommended for optimal solubility.

Q3: My **A-317567** is not dissolving completely in DMSO. What should I do?

If you encounter precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid in dissolving the compound.^[1] Ensure your DMSO is of high quality and not old, as absorbed moisture can affect solubility.

Q4: What are the recommended storage conditions and stability of **A-317567** stock solutions?

Once prepared, **A-317567** stock solutions should be aliquoted and stored tightly sealed. The recommended storage conditions are:

- -80°C for up to 6 months.[1][2]
- -20°C for up to 1 month (protect from light).[1][2]

It is generally recommended to make up solutions and use them on the same day whenever possible.[3] Before use, allow the vial to equilibrate to room temperature for at least 60 minutes before opening.[3]

Q5: What is the mechanism of action of **A-317567**?

A-317567 is a potent inhibitor of the acid-sensing ion channel 3 (ASIC-3).[1][2][4] ASICs are proton-gated sodium-selective ion channels that are activated by a decrease in extracellular pH.[5][6] **A-317567** has been shown to block both the transient and sustained components of the ASIC3 current.[7]

Quantitative Data Summary

The following table provides a quick reference for preparing **A-317567** stock solutions at various concentrations.

Molar Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.5153 mL	12.5767 mL	25.1534 mL
5 mM	0.5031 mL	2.5153 mL	5.0307 mL
10 mM	0.2515 mL	1.2577 mL	2.5153 mL

Molecular Weight of **A-317567**: 397.56 g/mol [2]

Experimental Protocol: Preparation of a 10 mM **A-317567** Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **A-317567** in DMSO.

Materials:

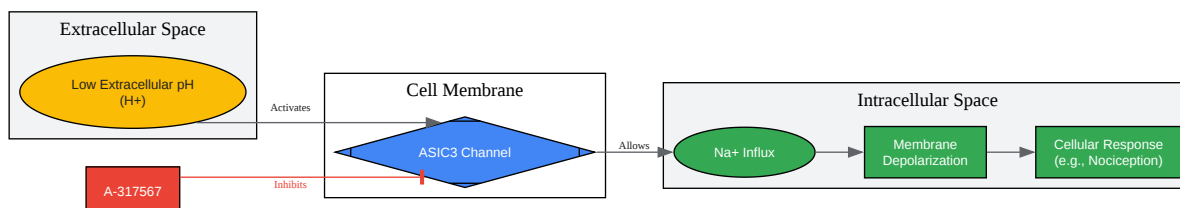
- **A-317567** powder
- Anhydrous/high-purity DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- **Equilibration:** Allow the vial of **A-317567** powder to come to room temperature for at least 60 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of **A-317567** powder. For example, for 1 mg of **A-317567**.
- **Solvent Addition:** Add the calculated volume of DMSO to the **A-317567** powder. To prepare a 10 mM stock solution from 1 mg of **A-317567**, add 0.2515 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. If dissolution is slow, brief sonication in a water bath can be applied. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month), protected from light.

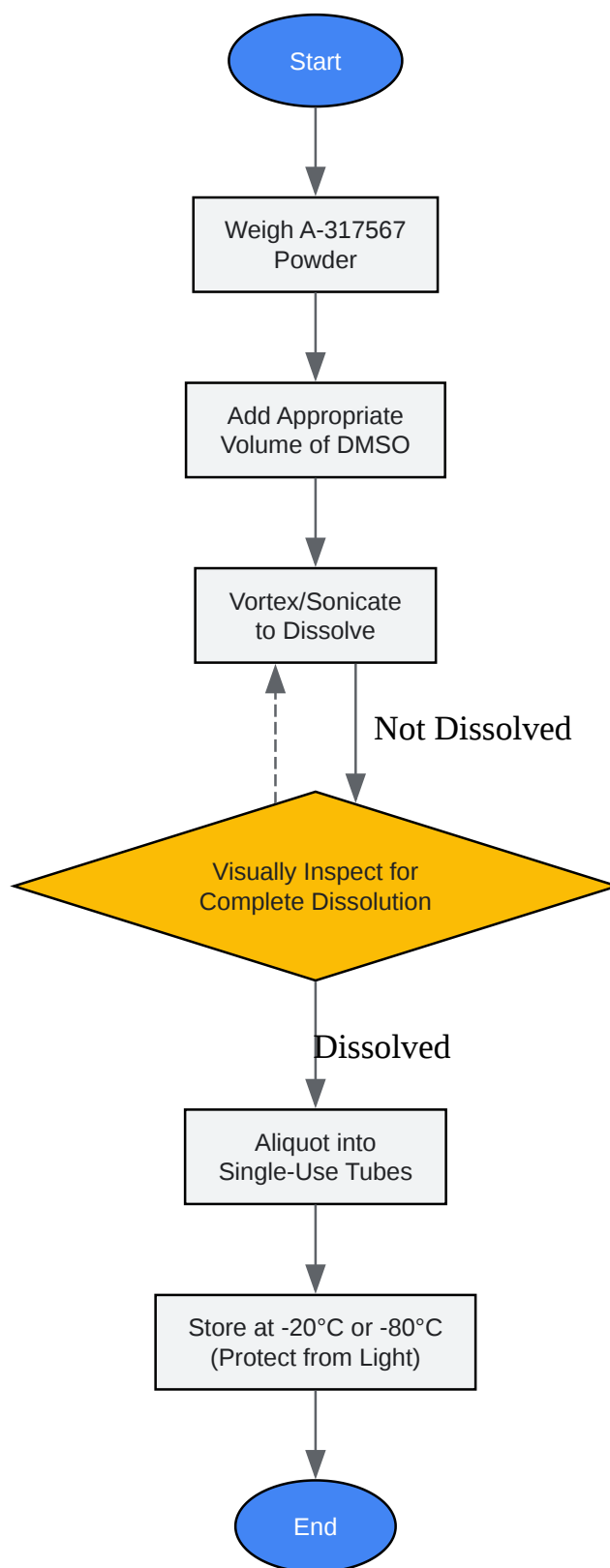
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **A-317567** and the experimental workflow for preparing the stock solution.



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Caption: **A-317567** inhibits the acid-sensing ion channel 3 (ASIC3).



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Caption: Workflow for preparing **A-317567** stock solution.

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